

Biochemical Classification and Context

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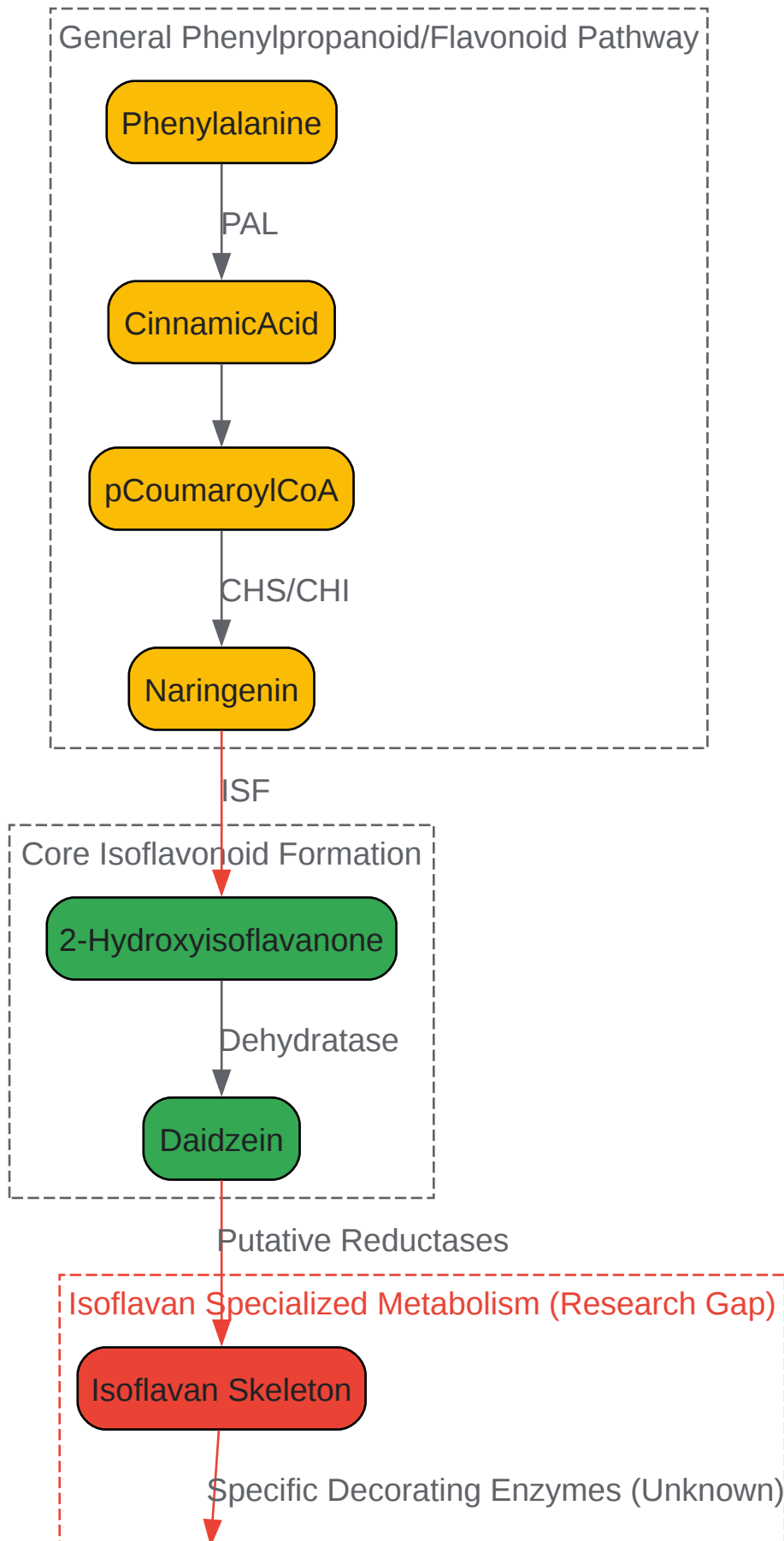
Compound Focus: Isovestitol

CAS No.: 63631-42-5

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Isovestitol is classified as an **isoflavan** [1]. Isoflavonoids are a large group of plant secondary metabolites with over 2,400 known structures, predominantly found in the Leguminosae family [2]. The general biosynthesis begins with the phenylpropanoid pathway, leading to the core isoflavonoid structure [2]. The following diagram outlines this generalized pathway for context, noting that the specific steps to **isovestitol** are not fully mapped.



A red rounded rectangle containing the text 'Isovestitol', enclosed within a dashed red border.

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*Generalized isoflavonoid biosynthesis. Specific steps forming **isovestitol** are not fully characterized.*

Known Sources and Analytical Data

The table below summarizes key information from studies that have identified **isovestitol**.

Property	Details
Natural Sources	Brazilian red propolis [1], Soy, Red clover [3], Plants of the genus <i>Millettia</i> [1].
Reported Pharmacological Activities	Anti-inflammatory, antimicrobial, and potential cytotoxic activities against certain cell lines [1].
Analytical & Computational Studies	Structural and conformational analysis has been performed using computational methods (e.g., Molecular Mechanics, AM1, DFT) [3].

Proposed Experimental Framework for Pathway Elucidation

Given the lack of a defined pathway, here is a detailed experimental strategy that research professionals can employ to elucidate the biosynthesis of **isovestitol**.

Multi-Omics Integration and Correlation Analysis

- **Objective:** To identify genes, enzymes, and intermediate metabolites correlated with **isovestitol** accumulation without prior bias.

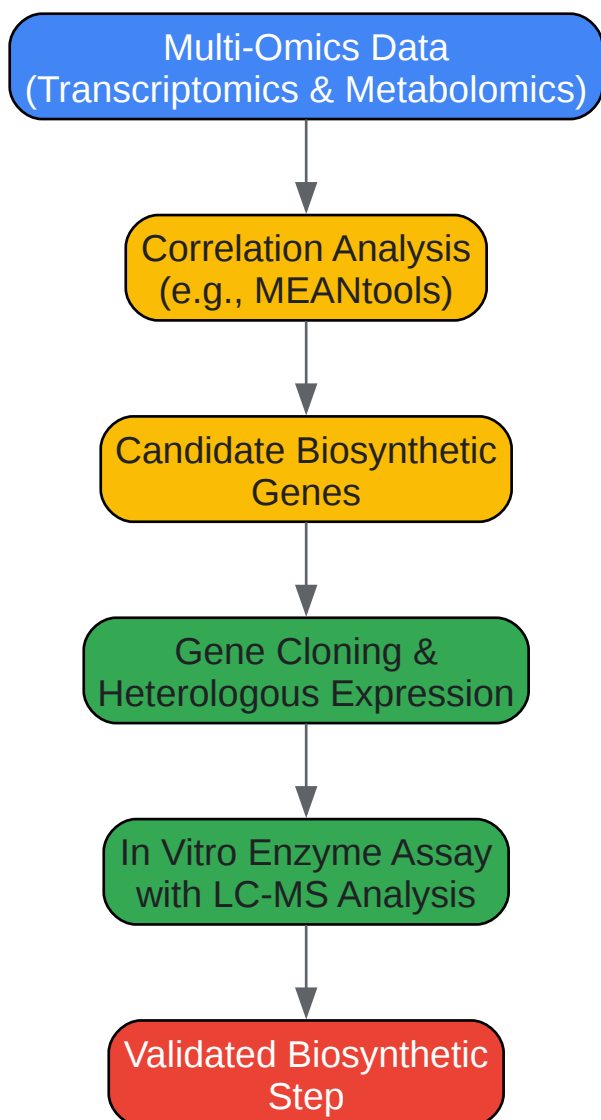
- **Detailed Protocol:**

- **Sample Preparation:** Generate a paired transcriptomics and metabolomics dataset from plant tissues (e.g., roots, leaves) that produce **isovestitol**. Samples should be collected under various conditions—such as different developmental stages, after induction with elicitors (e.g., UV light, fungal components), or across different plant cultivars with varying **isovestitol** levels [2] [4].
- **Metabolite Profiling:**
 - Use **High-Resolution Mass Spectrometry (HR-MS)** (e.g., LC-Orbitrap MS) to detect and quantify thousands of metabolite features.
 - Identify **isovestitol** and potential structural analogues using standards and database matching (e.g., LOTUS database [4]).
- **Transcriptome Sequencing:** Perform **RNA-Seq** on the same samples to obtain gene expression profiles.
- **Data Integration:** Employ computational tools like **MEANtools** [4] to integrate the datasets.
 - The tool uses a **mutual rank (MR)-based correlation** to find mass features (metabolites) highly correlated with the expression of specific transcripts.
 - It then applies **reaction rules** from databases like RetroRules to predict if the enzyme families encoded by correlated transcripts can catalyze reactions that connect the observed mass features, thereby building candidate biosynthetic pathways *de novo*.

Enzyme Functional Characterization

- **Objective:** To validate the catalytic function of candidate genes identified from multi-omics analysis.
- **Detailed Protocol:**
 - **Gene Cloning:** Clone the full-length coding sequences of the top candidate genes (e.g., putative reductases, decorating enzymes) into an appropriate expression vector.
 - **Heterologous Expression:** Express the proteins in a system like *E. coli* or *S. cerevisiae* and purify them using affinity chromatography [2].
 - **In Vitro Enzyme Assay:**
 - Incubate the purified recombinant enzyme with a suspected substrate (e.g., daidzein for a reductase step).
 - The reaction mixture typically includes the substrate, enzyme, and necessary cofactors (e.g., NADPH for a reductase) in a suitable buffer.
 - Monitor the conversion of the substrate to the product over time using **HPLC or LC-MS**.
 - **Product Identification:** Confirm the identity of the enzymatic reaction product by comparing its retention time and mass fragmentation pattern with an authentic standard of **isovestitol** using **tandem MS (MS/MS)**.

The workflow below summarizes this multi-stage validation process.



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A proposed workflow for the experimental elucidation of the **isovestitol** biosynthesis pathway.

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References

1. Millettia isoflavonoids: a comprehensive review of ... [link.springer.com]

2. A Review With Special Reference to Isoflavonoids - PMC [pmc.ncbi.nlm.nih.gov]
3. Computational studies of isoflavanes: isovestitol and sativan [ishs.org]
4. MEANtools integrates multi-omics data to identify... | PLOS Biology [journals.plos.org]

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